

2-Bromotoluene molecular formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromotoluene

Cat. No.: B146081

[Get Quote](#)

An In-depth Technical Guide to 2-Bromotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromotoluene** (also known as o-bromotoluene), a pivotal aromatic compound in organic synthesis and various industrial applications. This document details its chemical and physical properties, synthesis protocols, key applications in research and drug development, and essential safety and handling information.

Core Properties of 2-Bromotoluene

2-Bromotoluene is a halogenated aromatic hydrocarbon with the chemical formula C_7H_7Br .^[1] It is a colorless to pale beige liquid that is insoluble in water but soluble in common organic solvents such as ethanol, ether, and benzene.^{[1][2][3]} Its ortho-substituted bromine atom significantly influences its reactivity, making it a valuable intermediate in numerous chemical transformations, particularly in the synthesis of pharmaceuticals and agrochemicals.^[1]

The fundamental properties of **2-Bromotoluene** are summarized in the table below, providing a quick reference for laboratory and industrial applications.

Property	Value	References
Molecular Formula	C ₇ H ₇ Br	[1] [2] [4] [5] [6]
Molecular Weight	171.03 g/mol	[2] [4] [5] [7]
CAS Number	95-46-5	[1] [4] [5] [7] [8]
Appearance	Clear, colorless liquid	[4] [8]
Density	1.422 g/mL at 25 °C	[7] [8]
Melting Point	-27 °C	[4] [7] [8]
Boiling Point	178 - 181 °C	[4]
58-60 °C at 10 mmHg	[7] [8] [9]	
Refractive Index	1.555 at 20 °C	[4] [7] [8]
Flash Point	79 °C (174.2 °F)	[7]
Solubility	Insoluble in water; Soluble in alcohol, ether, benzene. [1] [2]	[1] [2] [10]

For compliance and identification purposes, the following identifiers are associated with **2-Bromotoluene**.

Identifier	Value	References
EC Number	202-421-7	[7]
MDL Number	MFCD00000068	[4] [7]
PubChem CID	7236	[11]
Beilstein Registry Number	1904176	[7]
InChI Key	QSSXJPIWXQTSIX-UHFFFAOYSA-N	[7] [12]
SMILES	<chem>Cc1ccccc1Br</chem>	[7]

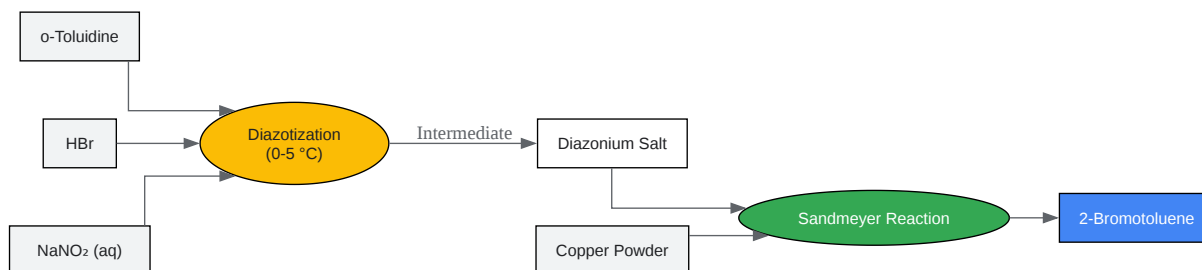
Synthesis and Experimental Protocols

The synthesis of **2-Bromotoluene** is a fundamental process for chemists. A common and reliable laboratory method involves the diazotization of o-toluidine followed by a Sandmeyer-type reaction with copper(I) bromide.

This protocol outlines the synthesis of **2-Bromotoluene** via the diazotization of 2-methylaniline (o-toluidine).

Experimental Protocol:

- **Dissolution:** Dissolve 6 g of o-toluidine (2-methylaniline) in a mixture of 35 mL of constant boiling point hydrobromic acid and 40 mL of water.[9]
- **Cooling:** Cool the solution to 0 °C in an ice bath.[9]
- **Diazotization:** Slowly add a solution of 5 g of sodium nitrite dissolved in 12 mL of water.[9] Maintain the temperature between 0-5 °C.[1] Monitor the reaction for the presence of free nitrous acid using starch-iodide paper.[9]
- **Decomposition:** In a separate flask, prepare copper powder from 40 g of copper sulfate.[9] Add the freshly prepared copper powder in small portions to the stirred diazonium salt solution. Effervescence (nitrogen gas evolution) will be observed.[1][9]
- **Isolation:** Continue adding copper powder until no more gas evolves. The **2-Bromotoluene** will form a lower layer.[9] Separate this layer.
- **Purification:**
 - Perform steam distillation on the isolated organic layer.[9]
 - Extract the distillate with ether.[9]
 - Dry the ethereal solution over anhydrous calcium chloride.[9]
 - Perform fractional distillation to obtain the pure product. The boiling point is approximately 181 °C at atmospheric pressure or 58-60 °C at 10 mmHg.[8][9]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Bromotoluene** from o-toluidine.

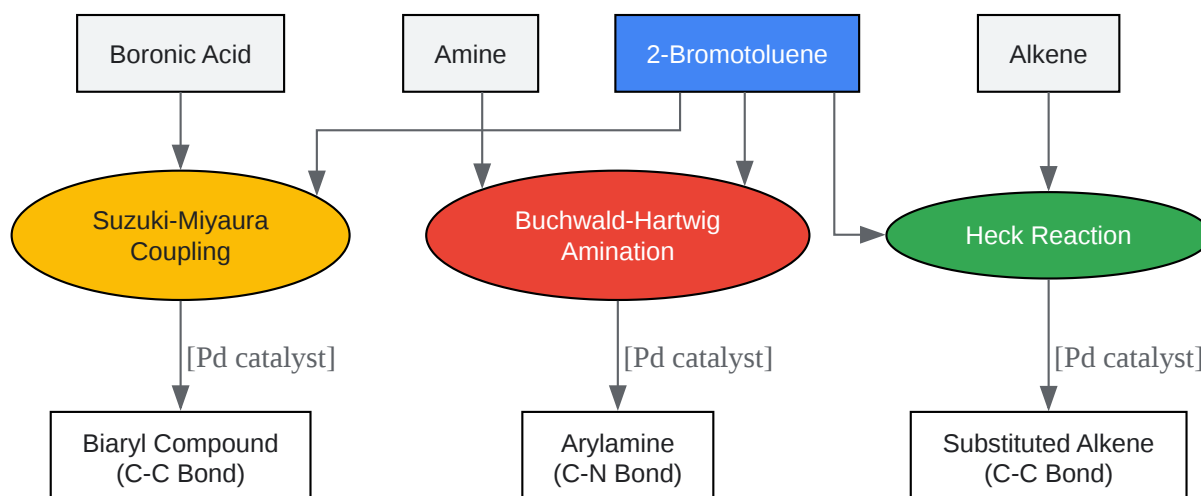
Applications in Drug Development and Organic Synthesis

2-Bromotoluene is a versatile building block, primarily utilized as an intermediate in the production of pharmaceuticals and other complex organic molecules.^{[1][6]} Its reactivity is centered around the carbon-bromine bond, which readily participates in various cross-coupling reactions.

The bromine atom in **2-Bromotoluene** facilitates numerous palladium-catalyzed cross-coupling reactions, which are indispensable for forming carbon-carbon and carbon-heteroatom bonds in modern drug discovery.

- **Suzuki-Miyaura Coupling:** This reaction is essential for creating biaryl compounds, which are common motifs in pharmaceuticals.^[1] **2-Bromotoluene** reacts with a boronic acid in the presence of a palladium catalyst to form a C-C bond.^{[1][3][13]} It has been used in the synthesis of nonsteroidal anti-inflammatory drugs (NSAIDs) like mefenamic acid.^{[1][3][6]}
- **Heck Reaction:** This reaction involves the coupling of **2-Bromotoluene** with an alkene to form a substituted alkene, providing a pathway to more complex molecular scaffolds.^[13]

- **Buchwald-Hartwig Amination:** This process is used to form a carbon-nitrogen bond, allowing for the synthesis of arylamines.[13] These structures are prevalent in drugs that interact with biological targets like enzymes and receptors.[13]



[Click to download full resolution via product page](#)

Caption: Key cross-coupling reactions involving **2-Bromotoluene**.

Beyond its role in advanced synthesis, **2-Bromotoluene** also serves as:

- **A Solvent:** It is used for dissolving fats, waxes, and resins in various industrial processes.[1][3][6]
- **A Research Reagent:** It is employed in studies of substitution reactions to better understand chemical mechanisms.[4][6]

Safety, Handling, and Storage

Proper handling of **2-Bromotoluene** is critical due to its potential hazards. It is classified as a combustible liquid and is harmful if swallowed.[7][14]

Hazard Type	GHS Classification and Statements	References
Physical Hazards	Combustible Liquid	[7] [15]
Health Hazards	Acute Toxicity 4 (Oral), H302: Harmful if swallowed. Causes serious eye irritation (H319). May cause respiratory irritation (H335).	[7] [16]
Environmental Hazards	Aquatic Chronic 2, H411: Toxic to aquatic life with long lasting effects.	[7] [17]

- Handling: Use in a well-ventilated area.[\[15\]](#)[\[16\]](#) Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and protective clothing.[\[7\]](#)[\[14\]](#) Avoid contact with skin, eyes, and clothing.[\[15\]](#) Keep away from heat, sparks, and open flames.[\[15\]](#)[\[16\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[8\]](#)[\[10\]](#)[\[15\]](#) Keep containers tightly closed.[\[15\]](#)[\[16\]](#) Recommended storage temperature is 2-8°C.[\[4\]](#)[\[7\]](#)
- Spills: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[15\]](#) Prevent runoff into waterways.[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and storage of **2-Bromotoluene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromotoluene | 95-46-5 | Benchchem [benchchem.com]
- 2. 2-bromotoluene [fudabio.com]
- 3. innospk.com [innospk.com]
- 4. chemimpex.com [chemimpex.com]
- 5. scbt.com [scbt.com]
- 6. nbinno.com [nbinno.com]
- 7. 2-溴甲苯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. 2-Bromotoluene | 95-46-5 [chemicalbook.com]
- 9. prepchem.com [prepchem.com]

- 10. Page loading... [guidechem.com]
- 11. 2-Bromotoluene | C₇H₇Br | CID 7236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 2-Bromotoluene | SIELC Technologies [sielc.com]
- 13. What are the catalytic reactions that 2 - Bromotoluene can participate in? - Blog [zbwhr.com]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 16. cdhfinechemical.com [cdhfinechemical.com]
- 17. chemstock.ae [chemstock.ae]
- To cite this document: BenchChem. [2-Bromotoluene molecular formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146081#2-bromotoluene-molecular-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com